

Technical Support Center: 5-Ethylisoxazole Stability & Storage Guide

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Compound of Interest

Compound Name: 5-Ethylisoxazole

CAS No.: 30842-91-2

Cat. No.: B1628975

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Executive Summary: The Stability Profile

5-Ethylisoxazole (Alkylated heterocyclic liquid) is generally stable under ambient conditions but possesses specific vulnerabilities inherent to the isoxazole ring system. Unlike simple aromatics like benzene, the isoxazole ring contains a weak N–O bond (bond dissociation energy ~55 kcal/mol) which is the primary failure point during storage.

Critical Degradation Vectors:

- **Base-Catalyzed Ring Opening:** The C3-proton (if unsubstituted) is acidic (pKa ~20-22). Strong bases can deprotonate this position, triggering a concerted N–O bond cleavage to form cyano-ketones.
- **Photochemical Rearrangement:** UV irradiation causes homolytic cleavage of the N–O bond, leading to irreversible isomerization into oxazoles or azirines.
- **Oxidative Stress:** While the ring is robust, the ethyl side chain can undergo benzylic-type oxidation under harsh conditions.

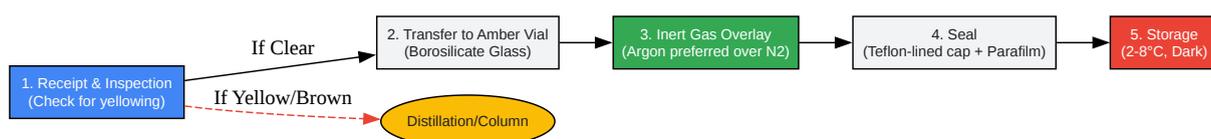
Storage Protocol: The "Gold Standard" Workflow

Do not rely on the supplier's shipping packaging for long-term storage. Transfer and stabilize immediately upon receipt.

Physical Properties Reference

Property	Value (Approx.)	Note
State	Liquid	Colorless to pale yellow oil.
Boiling Point	~140–145°C	Extrapolated from 5-Methylisoxazole (122°C).
Flash Point	~40–50°C	Flammable. Handle in fume hood.
Storage Temp	2°C to 8°C	Refrigerator.[1] Freeze (-20°C) for >6 months storage.

Step-by-Step Storage Workflow



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Figure 1: Standard Operating Procedure for receiving and storing labile heterocycles.

Troubleshooting & FAQs

Q1: My sample has turned from colorless to yellow/brown. Is it still usable?

Diagnosis: This indicates N-O bond cleavage or oxidation polymerization. The "yellow" color often comes from the formation of conjugated nitriles or diazo-species formed during ring opening.

- Action: Check purity via GC-MS or NMR.
- Threshold: If purity is >95%, you can use it for crude reactions. If <95%, re-distill under reduced pressure.

- Prevention: This usually happens if the bottle was left in direct light or if the cap was not tight (oxygen ingress).

Q2: Can I store **5-Ethylisoxazole** dissolved in solvent?

Answer: Only for short periods (<1 week) and never in nucleophilic or protic solvents (e.g., Methanol, Ethanol, Water).

- Risk: In protic solvents, trace acid/base can catalyze the addition of the solvent across the C=N bond or facilitate ring opening.
- Recommendation: If you must store a solution, use anhydrous Dichloromethane (DCM) or Toluene stored over molecular sieves.

Q3: Why is Argon preferred over Nitrogen for the inert overlay?

Technical Insight: **5-Ethylisoxazole** is a liquid with significant volatility. Argon is denser than air and settles on the liquid surface, creating a more effective "blanket" than Nitrogen, which mixes more easily with air in the headspace. For volatile liquids, this density difference is crucial to prevent micro-oxidation.

Deep Dive: Degradation Mechanisms

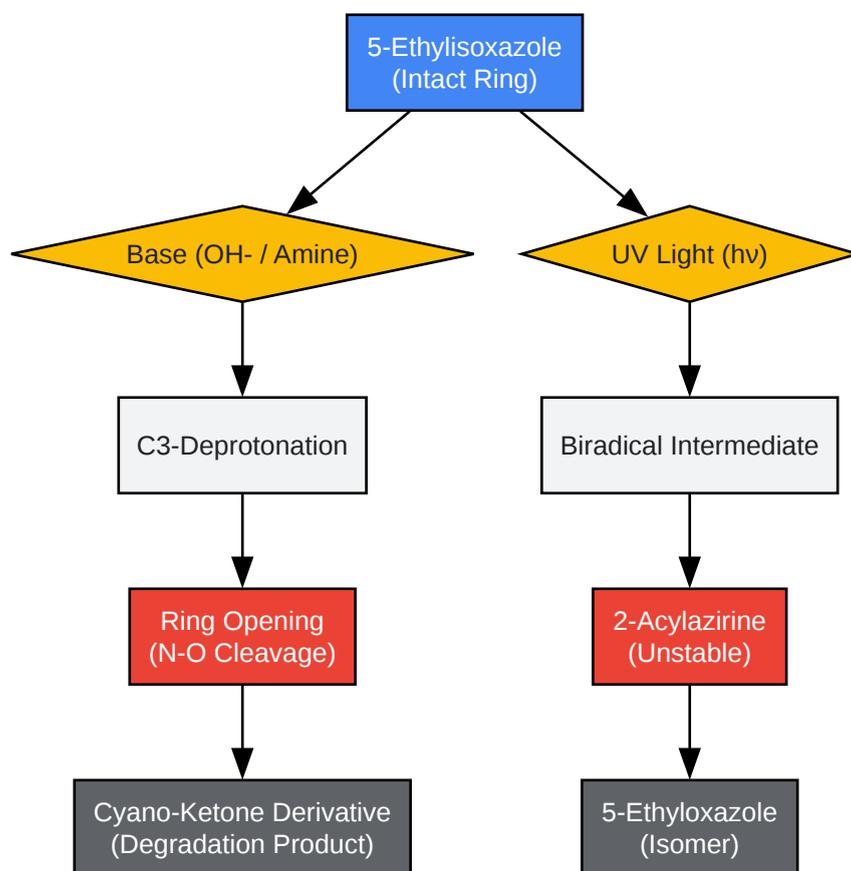
Understanding how the molecule breaks down allows you to prevent it.

Mechanism A: Base-Catalyzed Ring Opening (The "Kemp" Pathway)

The most common degradation route in basic conditions (pH > 8). The base abstracts the proton at C3 (if unsubstituted), causing the electron density to shift and snap the N-O bond.

Mechanism B: Photochemical Isomerization

Exposure to UV light (even fluorescent lab lights over weeks) excites the molecule, leading to N-O homolysis. The molecule rearranges into an Azirine intermediate, which then expands into an Oxazole.^[2] This is irreversible.



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Figure 2: The two primary failure modes of the isoxazole ring. Note that the UV pathway leads to a stable isomer (Oxazole) which has the same mass, making it undetectable by low-res MS, requiring NMR for detection.

Analytical Validation

To verify the integrity of your stored **5-Ethylisoxazole**, use the following parameters.

Method	Key Diagnostic Feature	What to look for (Degradation)
¹ H NMR (CDCl ₃)	Ring proton at C3 (~8.0 - 8.2 ppm)	Disappearance of C3 peak; appearance of broad alkyl peaks (polymerization) or aldehyde peaks (ring opening).
GC-MS	Molecular Ion (M ⁺)	Appearance of peak with same Mass but different retention time (Oxazole isomer) or M+18 (Hydrolysis).
TLC	Silica (Hexane:EtOAc)	Baseline streaking (Polar ring-opened products) or new spot with similar R _f (Oxazole).

References

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